

Essential Safety and Operational Guide for Handling CAY10583

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Compound of Interest

Compound Name: CAY10583

Cat. No.: B606500

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For researchers, scientists, and drug development professionals, this guide provides immediate, essential safety and logistical information for handling the potent and selective BLT2 agonist, **CAY10583**. Note that a specific Safety Data Sheet (SDS) for **CAY10583** was not publicly available at the time of this writing; therefore, the following guidance is based on general laboratory safety principles for handling research chemicals of unknown toxicity and information for structurally related compounds. It is imperative to obtain the official SDS from your supplier for comprehensive safety information.

Immediate Safety and Handling Precautions

CAY10583 is a research chemical and should be handled with care. Assume the compound is hazardous. Direct contact with the skin, eyes, and respiratory tract should be avoided.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles	Protects against splashes and airborne particles.
Hand Protection	Nitrile or other chemically resistant gloves	Prevents skin contact.
Body Protection	Laboratory coat	Protects against spills.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood	Minimizes inhalation exposure.

Storage and Stability

Proper storage is crucial to maintain the integrity of **CAY10583**.

Parameter	Recommendation
Short-term Storage	0 - 4°C (days to weeks)
Long-term Storage	-20°C (months to years) [1]
Shipping Condition	Shipped at ambient temperature as a non-hazardous chemical. [1]
Shelf Life	Greater than 2 years if stored properly. [1]
Appearance	Solid powder. [1]

Operational Plan: Preparation of Stock Solutions

CAY10583 is soluble in DMSO.[\[1\]](#) When preparing stock solutions, it is recommended to work in a chemical fume hood to avoid inhalation of the powder or aerosols.

Example Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Ensure all necessary PPE is worn.
- Weigh the desired amount of **CAY10583** powder using an analytical balance.

- In a chemical fume hood, add the appropriate volume of DMSO to the vial containing the **CAY10583** powder.
- Vortex or sonicate the solution until the compound is fully dissolved.
- Store the stock solution at -20°C for long-term use.[\[1\]](#)

Disposal Plan

As a research chemical with unknown long-term environmental effects, **CAY10583** and any contaminated materials should be disposed of as hazardous chemical waste.

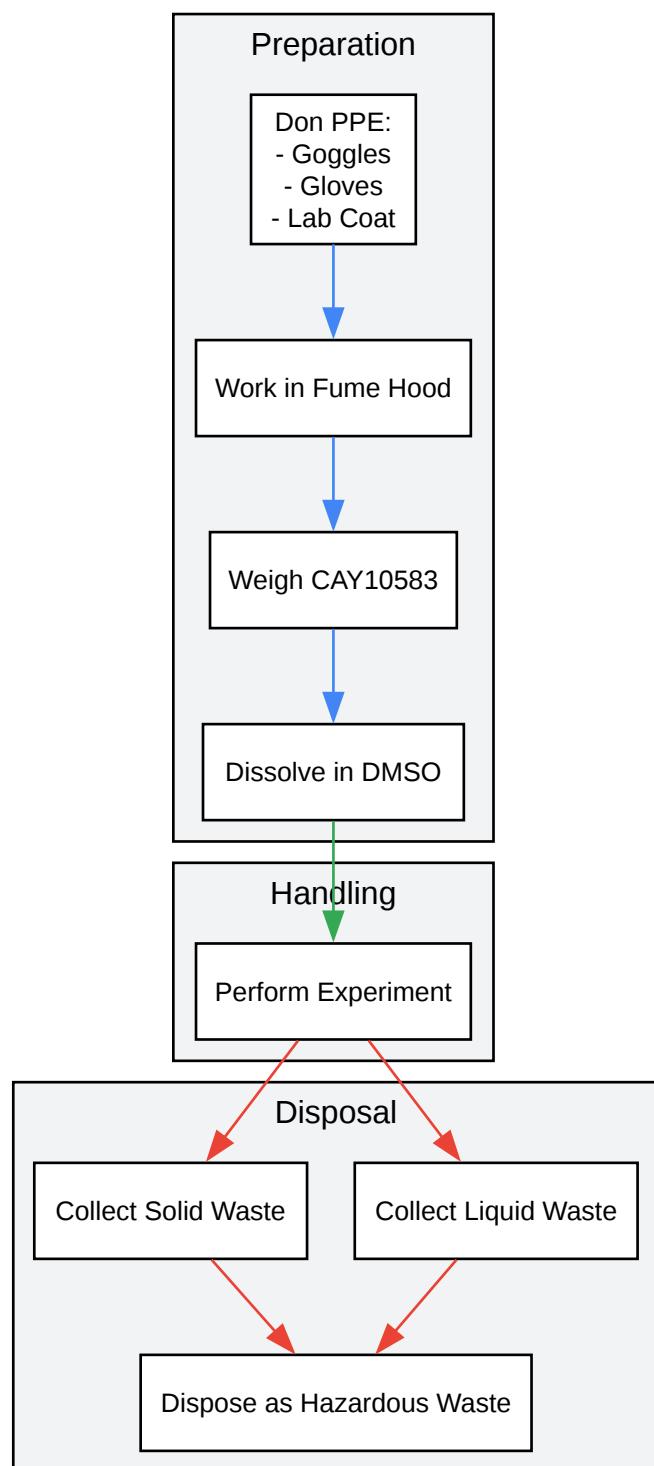
- Solid Waste: Collect all disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **CAY10583** in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **CAY10583** in a labeled, sealed, and chemically resistant hazardous waste container.
- Disposal Vendor: Follow your institution's guidelines for the disposal of chemical waste through an approved vendor. Do not dispose of **CAY10583** down the drain.

Emergency Procedures

In the event of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

CAY10583 Handling Workflow

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Caption: Workflow for the safe handling of **CAY10583** from preparation to disposal.

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References

- 1. medkoo.com [medkoo.com]
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